

# 1,3-diphenylpropene molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Diphenylpropene

Cat. No.: B1239356

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## An In-depth Technical Guide on 1,3-Diphenylpropene

This guide provides core molecular information for **1,3-diphenylpropene**, a compound utilized in organic synthesis and materials science research.

## Core Molecular Data

The fundamental quantitative data for **1,3-diphenylpropene** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

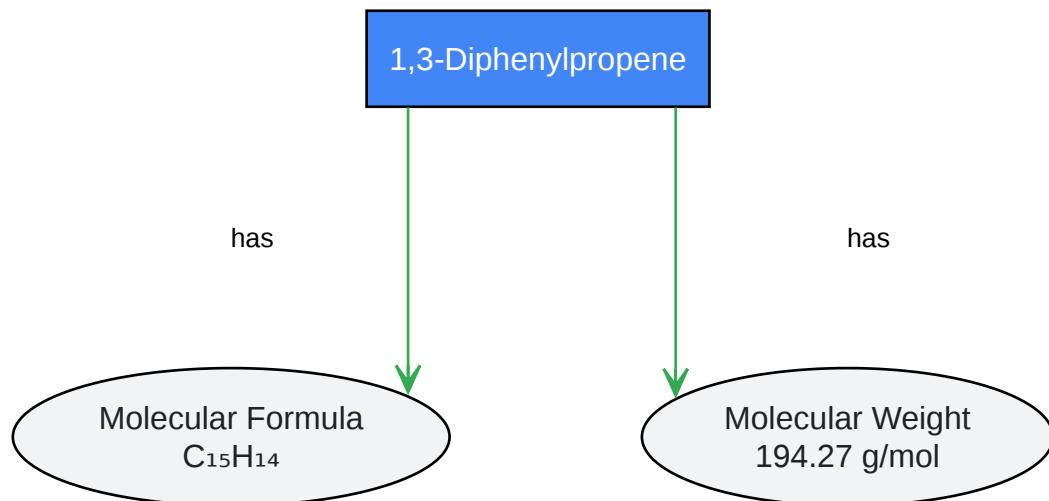
Property	Value
Molecular Formula	C <sub>15</sub> H <sub>14</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	194.27 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Registry Number	5209-18-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for determining the molecular weight and formula, such as mass spectrometry or elemental analysis, are foundational techniques in analytical chemistry and are not detailed here. The provided values are based on established and computationally verified data.[\[2\]](#)

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between **1,3-Diphenylpropene** and its core properties.

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## References

- 1. 1,3-Diphenylpropene|Research Chemicals [benchchem.com]
- 2. 1,3-Diphenylpropene | C15H14 | CID 6436798 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)